

# Safeguarding Your Research: A Comprehensive Guide to Handling 1-Stearoyl-rac-glycerol-d35

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## Compound of Interest

Compound Name: 1-Stearoyl-rac-glycerol-d35

Cat. No.: B1339738

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For researchers, scientists, and drug development professionals, ensuring a safe and efficient laboratory environment is paramount. This guide provides essential safety and logistical information for handling **1-Stearoyl-rac-glycerol-d35**, a deuterated monoacylglycerol used in various research applications. By adhering to these protocols, you can minimize risks and maintain the integrity of your experiments.

## Immediate Safety and Personal Protective Equipment (PPE)

When handling **1-Stearoyl-rac-glycerol-d35**, which is typically a solid powder, the primary goal is to prevent inhalation of dust and to avoid direct contact with skin and eyes.<sup>[1][2]</sup> The recommended personal protective equipment is crucial for minimizing exposure.

Recommended Personal Protective Equipment:

PPE Category	Specific Recommendation	Rationale
Eye Protection	Chemical splash-resistant safety glasses or goggles with side protection.[3]	Protects eyes from airborne particles and accidental splashes.
Hand Protection	Impermeable gloves (e.g., nitrile, neoprene, or butyl rubber).[2]	Prevents skin contact with the chemical.
Respiratory Protection	Type N95 (US) or equivalent dust mask.[1]	Minimizes inhalation of fine dust particles.
Body Protection	Laboratory coat and close-toed footwear.[3]	Provides a barrier against accidental spills and contamination of personal clothing.

## Physical and Chemical Properties

Understanding the physical and chemical properties of **1-Stearoyl-rac-glycerol-d35** is essential for safe handling and storage.

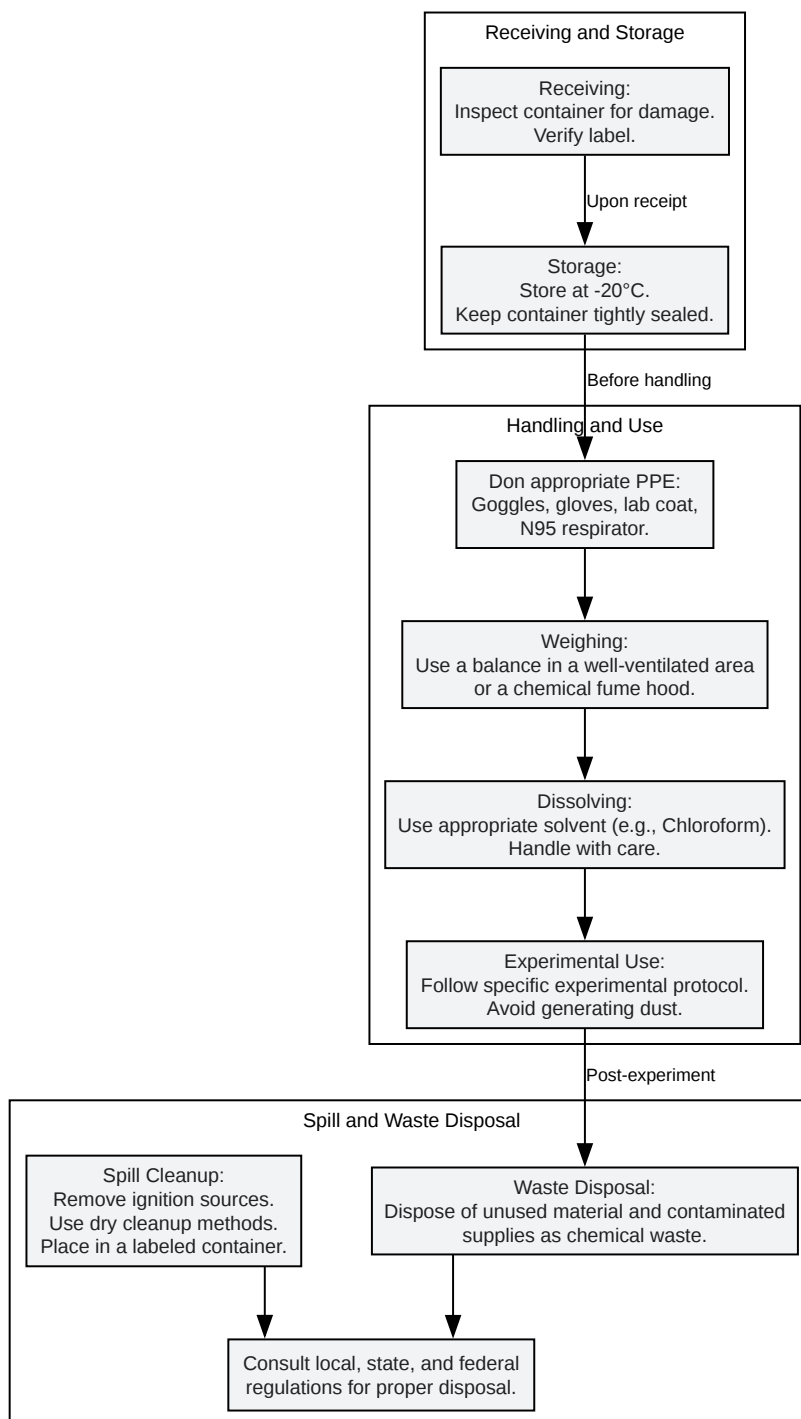
Property	Value
Molecular Formula	C <sub>21</sub> H <sub>7</sub> D <sub>35</sub> O <sub>4</sub>
Molecular Weight	Approximately 393.8 g/mol
Physical State	Solid, powder.[1]
Storage Temperature	-20°C.[1]
Solubility	Soluble in Chloroform (50 mg/ml).[4]

Note: The molecular weight is calculated based on the deuterated form.

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **1-Stearoyl-rac-glycerol-d35** ensures safety at every stage. The following workflow outlines the key procedural steps.

Operational Workflow for 1-Stearoyl-rac-glycerol-d35



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## References

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